

Comprehensive Safety and Handling Guide for CI-966 Hydrochloride

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Compound of Interest

Compound Name: CI-966 hydrochloride

Cat. No.: B1668964

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This guide provides essential safety, handling, and disposal protocols for **CI-966 hydrochloride**, a potent and selective inhibitor of the GABA transporter GAT-1.^{[1][2]} Developed for researchers, scientists, and drug development professionals, this document outlines the necessary precautions to ensure safe laboratory practices when working with this neuroprotective and anticonvulsive compound.

Hazard Identification and Toxicological Profile

CI-966 hydrochloride is a centrally active compound that requires careful handling due to its potent biological effects. While specific toxicological data is limited in the provided safety data sheets, its mechanism of action as a GABA reuptake inhibitor suggests significant neuropharmacological activity.^{[1][2][3]} In a phase I human clinical trial, higher doses (25 mg and 50 mg) of the parent compound, CI-966, were associated with severe neurological and psychiatric symptoms, including memory deficits, myoclonus, tremors, and psychotic adverse effects.^[1]

Summary of Known Hazards:

- **Acute Effects:** The primary hazards are related to its potent pharmacological effects on the central nervous system.^[1]
- **Chronic Effects:** No data available on long-term exposure.^[3]
- **Physical Hazards:** Not flammable or combustible.^[3]

- Environmental Hazards: May be harmful to the aquatic environment.[3]

Personal Protective Equipment (PPE)

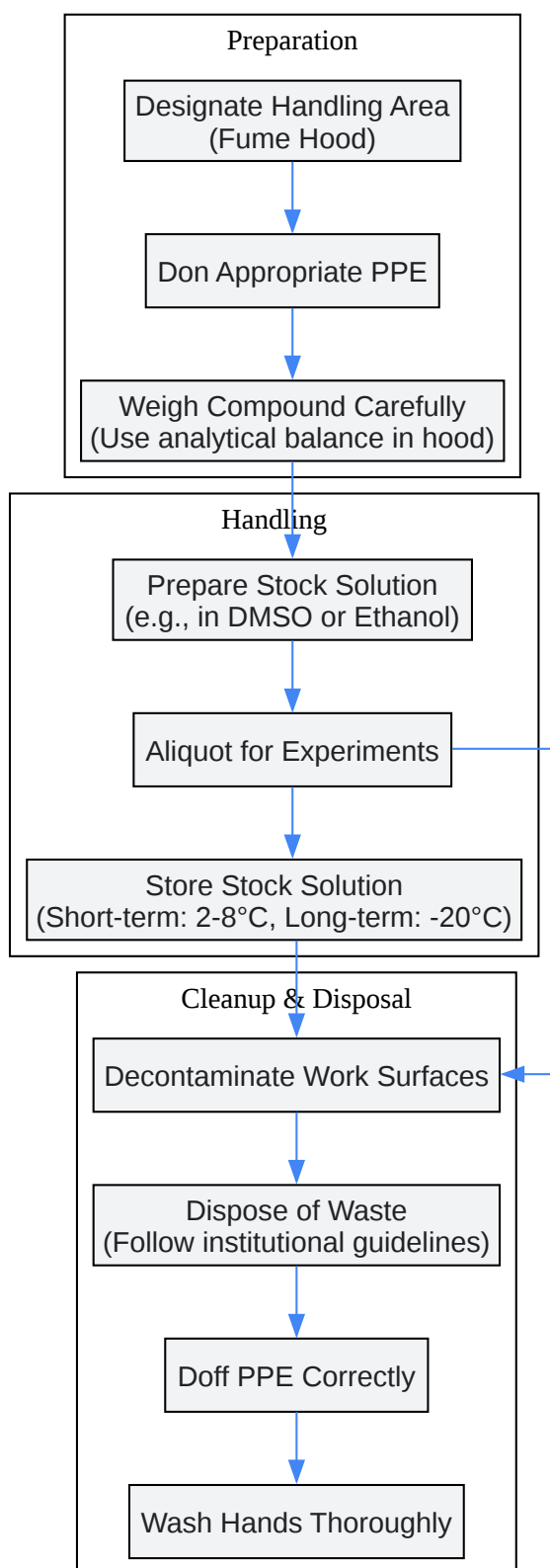
To mitigate risks of exposure, the following personal protective equipment is mandatory when handling **CI-966 hydrochloride**.

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., nitrile). Gloves must be inspected before use.[3]	To prevent skin contact. Proper glove removal technique is crucial to avoid contamination. [3]
Eye Protection	Safety glasses or goggles approved under NIOSH (US) or EN 166 (EU) standards.[3]	To protect eyes from dust particles or splashes.
Respiratory Protection	Use a dust respirator or work in a well-ventilated area, preferably a fume hood.[4]	To prevent inhalation of the powdered compound.[3]
Body Protection	Laboratory coat. Choose body protection appropriate to the concentration and amount of the substance being handled. [3]	To protect skin and clothing from contamination.

Safe Handling and Operational Workflow

Adherence to a strict operational workflow is critical for minimizing exposure and ensuring a safe laboratory environment.

Preparation and Handling Workflow:



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*Workflow for Safe Handling of **CI-966 Hydrochloride**.*

Step-by-Step Handling Protocol:

- Preparation:
 - Designate a specific area for handling, preferably within a chemical fume hood to ensure adequate ventilation.
 - Before handling, put on all required personal protective equipment.
 - Weigh the powdered compound carefully to avoid generating dust.
- Creating Stock Solutions:
 - **CI-966 hydrochloride** is soluble in DMSO (up to 100 mM) and ethanol (up to 10 mM).
 - Prepare stock solutions by slowly adding the solvent to the weighed compound.
 - The following table provides guidance for preparing stock solutions based on a molecular weight of 509.87 g/mol .

Desired Concentration	Volume of Solvent for 1 mg	Volume of Solvent for 5 mg	Volume of Solvent for 10 mg
1 mM	1.96 mL	9.81 mL	19.61 mL
5 mM	0.39 mL	1.96 mL	3.92 mL
10 mM	0.20 mL	0.98 mL	1.96 mL
50 mM	0.04 mL	0.20 mL	0.39 mL

- Storage:
 - Store the solid compound desiccated at room temperature.
 - For long-term storage of stock solutions, it is recommended to keep them at -20°C. For short-term storage, 2-8°C is suitable.[\[3\]](#)

Accidental Release and First Aid Measures

In the event of an accidental release or exposure, immediate and appropriate action is crucial.

Spill and Release Procedures:

- Personal Precautions: Wear respiratory protection and avoid dust formation.[3]
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains.[3]
- Cleanup: Pick up and arrange disposal without creating dust. Sweep up and shovel the material into a suitable, closed container for disposal.[3]

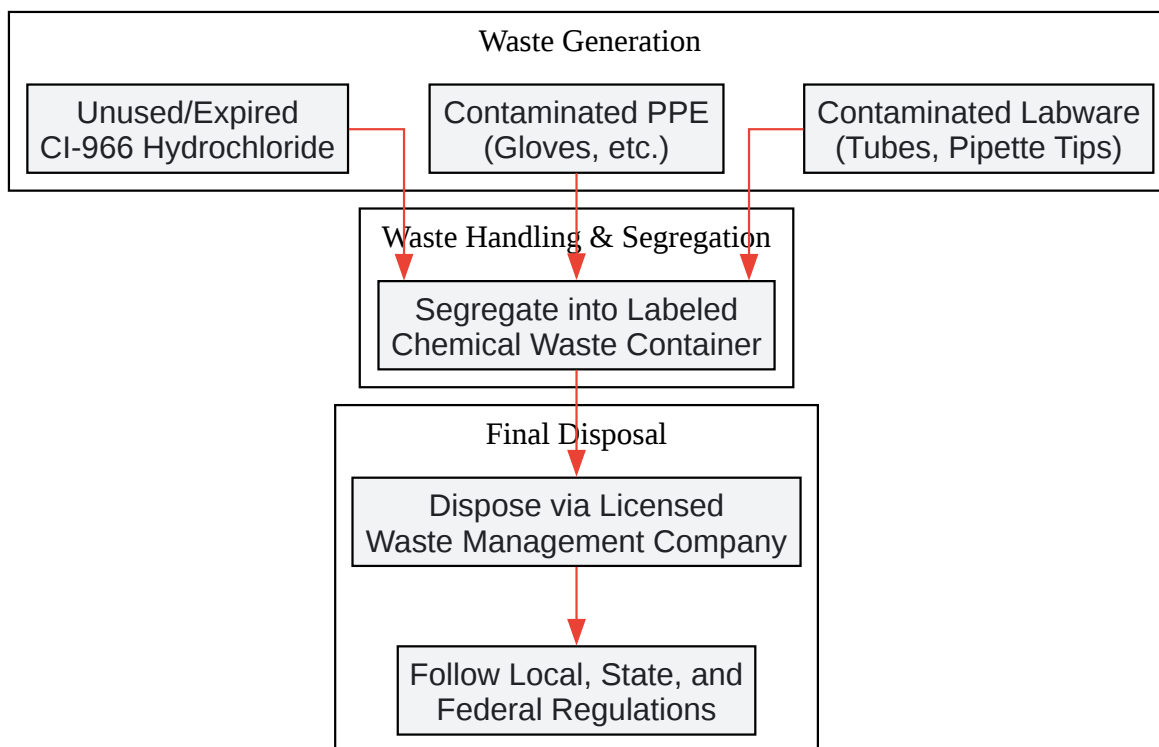
First Aid Measures:

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, seek medical attention.
Skin Contact	Wash off with soap and plenty of water.[3]
Eye Contact	Rinse cautiously with water for several minutes. [4]
Ingestion	If swallowed, rinse mouth with water. Call a poison center or doctor if you feel unwell.[4] Do not eat, drink, or smoke when using this product.[4]

Disposal Plan

Proper disposal of **CI-966 hydrochloride** and any contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

Disposal Workflow:



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*Disposal Workflow for **CI-966 Hydrochloride** Waste.*

Disposal Guidelines:

- General: Dispose of contents and container in accordance with all applicable local, state, and federal regulations.[3]
- Unused Product: Unused **CI-966 hydrochloride** should be treated as chemical waste.
- Contaminated Materials: Any materials that have come into contact with the compound, including gloves, pipette tips, and containers, should be disposed of as chemical waste in a suitable, closed container.[3]
- Consult Authorities: Always consult your institution's environmental health and safety (EHS) department or local authorities for specific disposal guidelines.[4]

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